

Personal protective equipment for handling 2-(Aminomethyl)-1-ethylpyrrolidine

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Compound of Interest

Compound Name: 2-(Aminomethyl)-1-ethylpyrrolidine

Cat. No.: B195583

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Essential Safety and Handling Guide for 2-(Aminomethyl)-1-ethylpyrrolidine

This guide provides critical safety and logistical information for the proper handling and disposal of **2-(Aminomethyl)-1-ethylpyrrolidine** (CAS No: 26116-12-1). The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Chemical Properties and Hazards: **2-(Aminomethyl)-1-ethylpyrrolidine** is a flammable liquid and vapor that can cause severe skin burns, eye damage, and respiratory irritation.^{[1][2][3][4]} It is also harmful if swallowed or in contact with skin.^{[1][3]}

Hazard Class	Description
Physical Hazard	Flammable liquid and vapor (Category 3).[1][3][4]
Health Hazards	Acute toxicity, Oral (Category 4).[3]
	Acute toxicity, Dermal (Category 4).[1][3]
	Skin Corrosion/Irritation (Category 1A/1C).[1][3][4]
	Serious Eye Damage/Eye Irritation (Category 1).[1][3][4]
	Specific target organ toxicity – single exposure (Category 3), Respiratory system.[1][3]

Personal Protective Equipment (PPE)

To minimize exposure, all personnel must wear appropriate personal protective equipment when handling **2-(Aminomethyl)-1-ethylpyrrolidine**.^[5]

Protection Type	Specific Recommendations
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][6] A face shield is also recommended.[7]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile or neoprene) to prevent skin exposure.[5][6] Wear appropriate protective clothing, such as a lab coat or a disposable gown made of a resistant material, to prevent skin exposure.[5][6]
Respiratory Protection	If ventilation is inadequate or if there is a risk of inhalation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3][5][6] For higher concentrations, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended.[7]

Emergency First Aid Procedures

Immediate action is critical in the event of exposure. Facilities should be equipped with an eyewash station and a safety shower.[6]

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6] Remove contact lenses if present and easy to do.[1][7] Seek immediate medical attention.[1][6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[6] Seek immediate medical attention.[6] Wash contaminated clothing before reuse.[6]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[6] Do NOT use mouth-to-mouth resuscitation.[6] Seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting.[6] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[6] Never give anything by mouth to an unconscious person.[6] Seek immediate medical attention.[6]

Operational and Disposal Plans

Handling and Storage Procedures

Handling:

- Avoid contact with eyes, skin, and clothing.[6]
- Avoid breathing vapor or mist.[6]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[3][6]
- Keep away from heat, sparks, and open flames.[7]

- Use non-sparking tools and take precautionary measures against static discharge.[3]
- Wash hands thoroughly after handling.[6]

Storage:

- Store in a cool, dry, and well-ventilated place.[6][7]
- Keep the container tightly closed.[6][7]
- Store in a corrosives area.[1]
- Keep away from incompatible materials such as strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[1][3]

Spill and Leak Containment

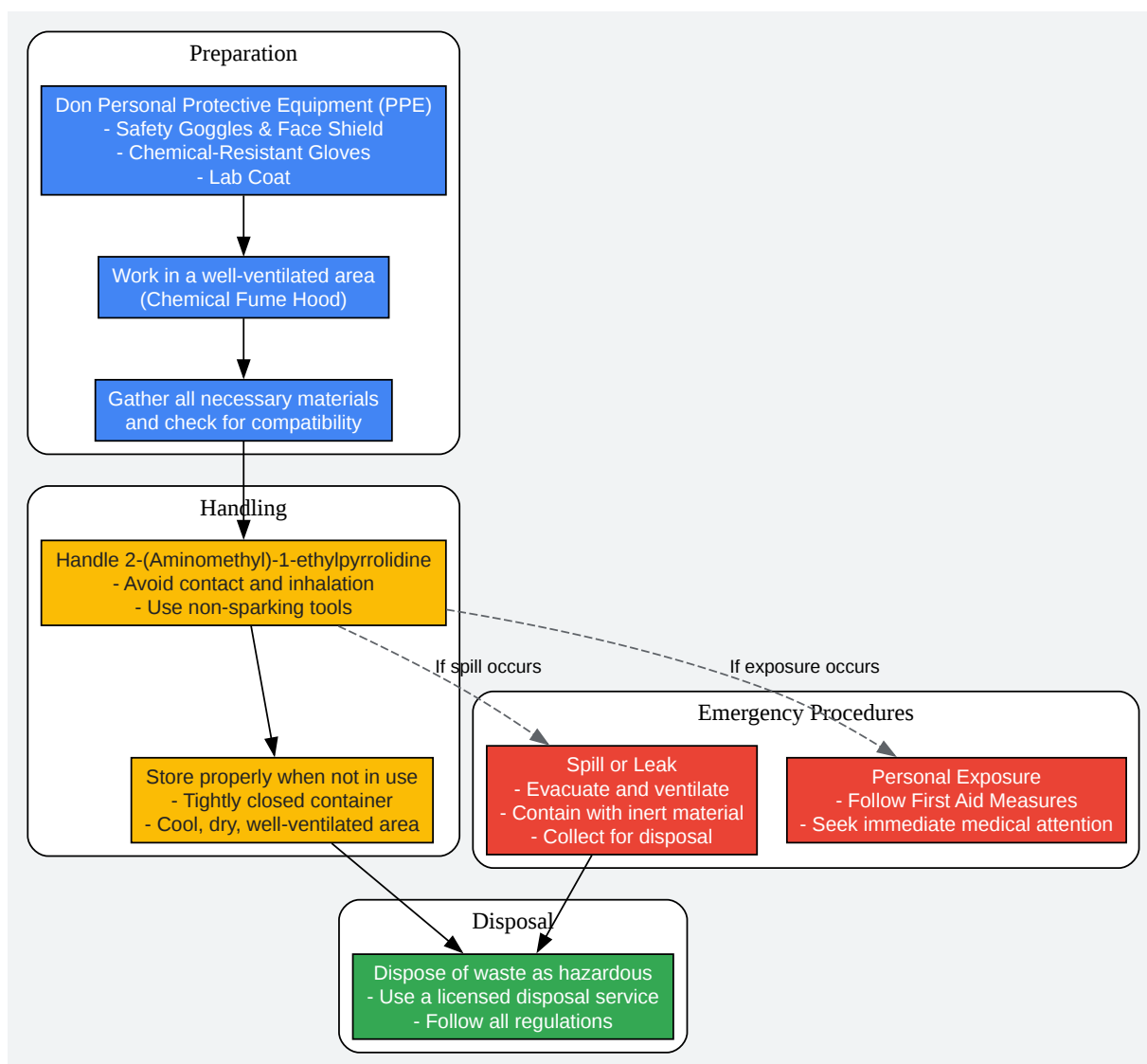
In the event of a spill or leak, follow these procedures:

- Evacuate: Immediately evacuate personnel from the area.[7]
- Ventilate: Ensure adequate ventilation.
- Contain: Absorb the spill with an inert material such as vermiculite, sand, or earth.[6]
- Collect: Place the absorbed material into a suitable, closed container for disposal.[6]
- Clean: Clean the spill area thoroughly.
- Prevent Entry into Waterways: Do not let the product enter drains or waterways.[6][7]

Disposal Plan

Dispose of **2-(Aminomethyl)-1-ethylpyrrolidine** and its containers in accordance with local, state, and federal regulations. This chemical should be disposed of as hazardous waste. Contact a licensed professional waste disposal service to dispose of this material.

Safety and Handling Workflow



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Caption: Workflow for the safe handling of **2-(Aminomethyl)-1-ethylpyrrolidine**.

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